

In-Depth Technical Guide: 5'-DMTr-dA(Bz)-Methyl Phosphonamidite

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Compound of Interest

Compound Name: 5'-DMTr-dA(Bz)-Methyl
phosphonamidite

Cat. No.: B15587574

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This document provides core technical information on **5'-DMTr-dA(Bz)-Methyl phosphonamidite**, a key reagent in oligonucleotide synthesis.

Core Molecular Data

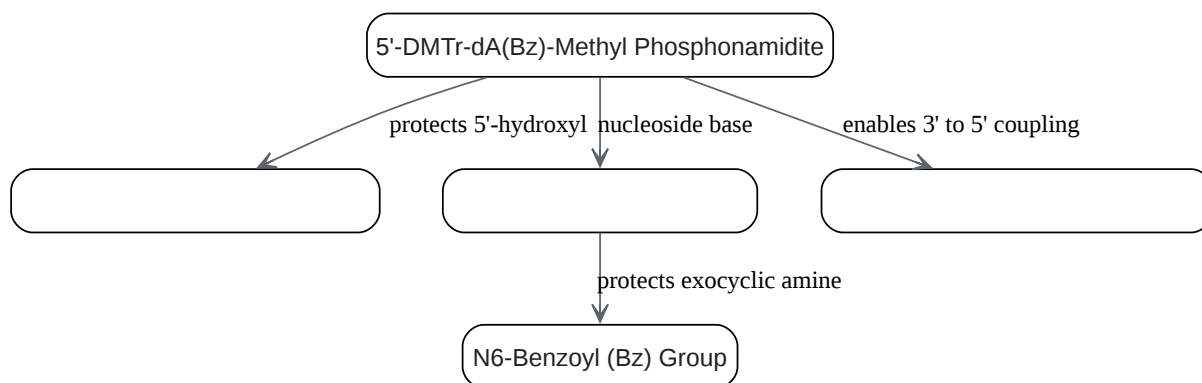
5'-DMTr-dA(Bz)-Methyl phosphonamidite is a protected nucleoside phosphoramidite monomer essential for the chemical synthesis of DNA oligonucleotides. The dimethoxytrityl (DMTr) group at the 5' position and the benzoyl (Bz) protecting group on the exocyclic amine of the adenine base prevent unwanted side reactions during the coupling process. The methyl phosphonamidite moiety at the 3' position enables the sequential addition of nucleotides to the growing oligonucleotide chain.

The molecular formula for this compound is C₄₅H₅₁N₆O₆P.^{[1][2][3]} Its molecular weight is approximately 802.90 g/mol.^{[1][2][3][4]}

Attribute	Value
Molecular Formula	C ₄₅ H ₅₁ N ₆ O ₆ P
Molecular Weight	802.90 g/mol

Molecular Structure and Components

The structure of **5'-DMTr-dA(Bz)-Methyl phosphonamidite** is comprised of four key chemical moieties, each serving a specific function in the context of oligonucleotide synthesis.

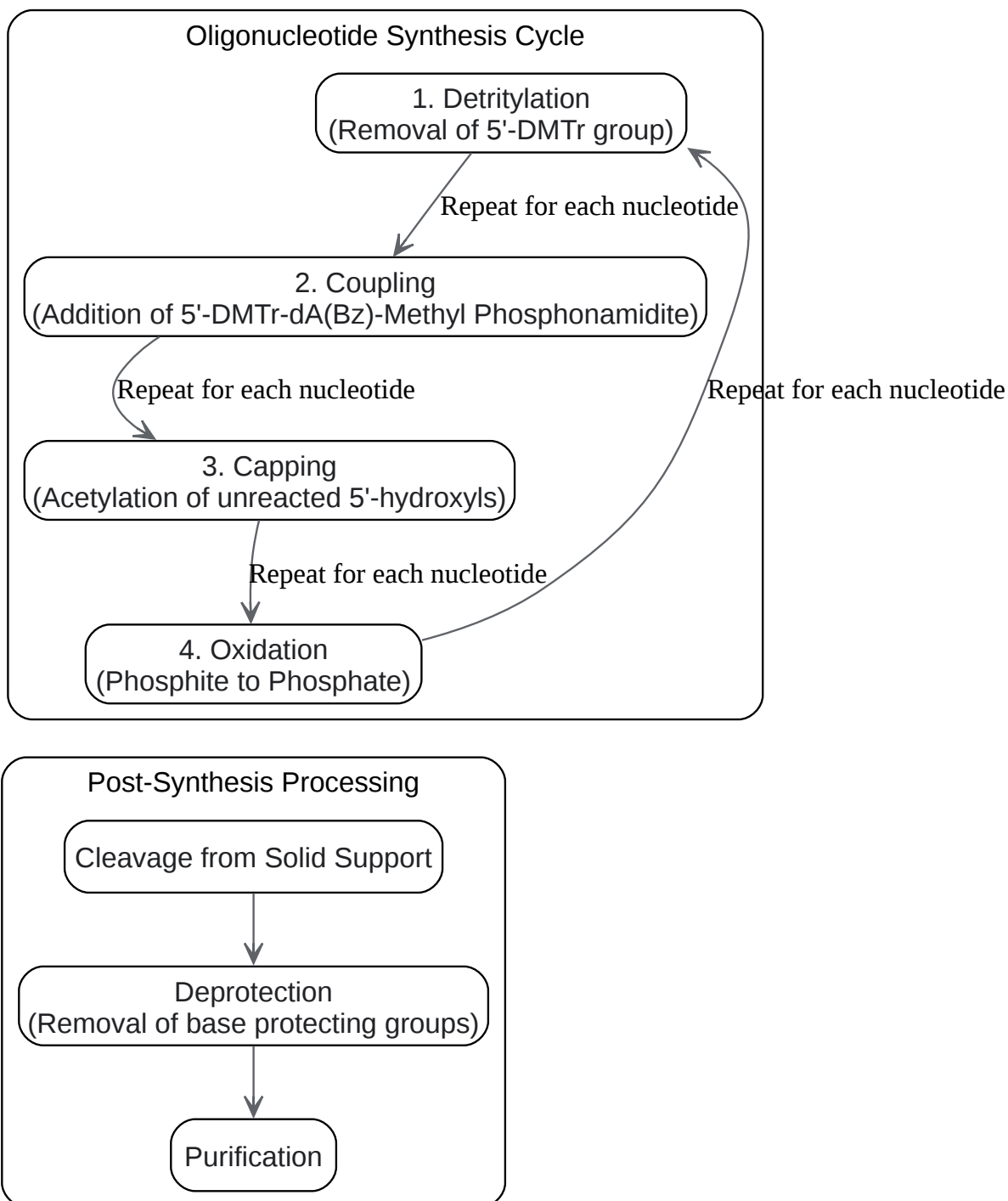


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Figure 1: Key functional components of the phosphoramidite.

Experimental Protocols

Detailed experimental protocols for the use of **5'-DMTr-dA(Bz)-Methyl phosphonamidite** in oligonucleotide synthesis are typically specific to the automated DNA synthesizer and the desired scale of synthesis. The following is a generalized workflow.



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Figure 2: Generalized workflow for solid-phase oligonucleotide synthesis.

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References

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